

Application Note: ¹³C NMR Characterization of Isoxazol-5-ylacetonitrile

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Compound of Interest

Compound Name: *Isoxazol-5-ylacetonitrile*

CAS No.: 854137-77-2

Cat. No.: B127914

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Abstract

This document provides a comprehensive guide to the characterization of **Isoxazol-5-ylacetonitrile** using Carbon-13 Nuclear Magnetic Resonance (¹³C NMR) spectroscopy. It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the structural elucidation of this heterocyclic compound. This note covers the theoretical underpinnings, a detailed experimental protocol, and an in-depth analysis of the resulting ¹³C NMR spectrum. The causality behind experimental choices is explained to ensure methodological robustness and data integrity.

Introduction: The Role of ¹³C NMR in Heterocyclic Compound Analysis

Carbon-13 NMR spectroscopy is an indispensable analytical technique for the structural determination of organic molecules. Its power lies in its ability to provide information about the chemical environment of each unique carbon atom within a molecule. For heterocyclic compounds such as **Isoxazol-5-ylacetonitrile**, which are prevalent scaffolds in medicinal

chemistry, ^{13}C NMR is crucial for confirming molecular structure, identifying isomers, and assessing purity.

The isoxazole ring, a five-membered heterocycle containing adjacent nitrogen and oxygen atoms, and the appended acetonitrile group each present distinct electronic environments. These differences result in a wide dispersion of ^{13}C chemical shifts, allowing for the unambiguous assignment of each carbon atom. Understanding these chemical shifts is paramount for confirming the successful synthesis of the target molecule and for its subsequent use in drug discovery pipelines.

Predicted ^{13}C NMR Chemical Shifts and Structural Insights

The chemical shift of a carbon nucleus is highly sensitive to its local electronic environment. In **Isoxazol-5-ylacetonitrile**, the electronegativity of the nitrogen and oxygen atoms in the isoxazole ring, as well as the sp -hybridized nitrile carbon, significantly influences the shielding of the carbon nuclei.

A prediction of the ^{13}C NMR spectrum can be made by analyzing the substituent effects on the isoxazole and acetonitrile moieties. The expected chemical shifts for each carbon atom in **Isoxazol-5-ylacetonitrile** are summarized in the table below. These predictions are based on known chemical shift ranges for isoxazole derivatives and nitriles.^{[1][2]}

Table 1: Predicted ^{13}C NMR Chemical Shifts for **Isoxazol-5-ylacetonitrile** in CDCl_3

Carbon Atom	Predicted Chemical Shift (ppm)	Rationale
C3	~150-158	Attached to nitrogen, deshielded.
C4	~103-105	Shielded by adjacent oxygen.
C5	~168-172	Attached to both the ring oxygen and the acetonitrile substituent, highly deshielded.
CH2	~15-25	Aliphatic carbon adjacent to the electron-withdrawing isoxazole ring.
CN	~115-120	Characteristic chemical shift for a nitrile carbon.[2]

These predicted values serve as a crucial reference for the interpretation of the experimental spectrum. Any significant deviation from these ranges could indicate the presence of an alternative isomer or an impurity.

Experimental Protocol: A Self-Validating Methodology

The following protocol is designed to yield a high-quality, interpretable ¹³C NMR spectrum of **Isoxazol-5-ylacetonitrile**. Each step is accompanied by an explanation of its importance to ensure the trustworthiness of the final data.

Sample Preparation

The quality of the NMR spectrum is profoundly affected by the sample preparation.[3]

Materials:

- **Isoxazol-5-ylacetonitrile** (50-100 mg for a standard ¹³C experiment)[4][5]
- Deuterated chloroform (CDCl₃) of high purity

- 5 mm NMR tubes, clean and free of defects[3]
- Glass Pasteur pipette and a small vial
- Cotton or glass wool for filtration

Procedure:

- **Weighing the Sample:** Accurately weigh 50-100 mg of **Isoxazol-5-ylacetonitrile** into a clean, dry vial. This concentration is recommended to obtain a good signal-to-noise ratio within a reasonable acquisition time.[4][5]
- **Solvent Selection:** Chloroform-d (CDCl_3) is a common and appropriate solvent for many nonpolar to moderately polar organic compounds.[6] Its single carbon signal at approximately 77 ppm serves as a convenient internal reference.[1][7]
- **Dissolution:** Add approximately 0.6-0.7 mL of CDCl_3 to the vial containing the sample.[6] Gently swirl or vortex the vial to ensure complete dissolution. Preparing the sample in a secondary vial allows for better mixing and visual inspection for undissolved particles.[4][5]
- **Filtration and Transfer:** Place a small plug of cotton or glass wool into a Pasteur pipette. Filter the solution directly into the NMR tube to remove any particulate matter, which can degrade the magnetic field homogeneity and lead to broadened spectral lines.[3] The final volume in the NMR tube should be approximately 0.5-0.6 mL.[3]
- **Capping and Cleaning:** Securely cap the NMR tube to prevent solvent evaporation.[6] Wipe the outside of the tube with a lint-free tissue dampened with isopropanol or acetone to remove any fingerprints or dust before inserting it into the spectrometer.[3]

NMR Data Acquisition

The following parameters are recommended for a standard ^{13}C NMR experiment on a 400 MHz spectrometer.

Table 2: Recommended ^{13}C NMR Acquisition Parameters

Parameter	Recommended Value	Rationale
Pulse Program	zgpg30 or similar	A standard proton-decoupled pulse sequence with a 30° pulse angle to allow for faster repetition rates.[8]
Number of Scans (NS)	1024 or higher	Due to the low natural abundance of ¹³ C, a sufficient number of scans is required to achieve an adequate signal-to-noise ratio.
Acquisition Time (AQ)	~1.0 - 2.0 s	A longer acquisition time provides better resolution.
Relaxation Delay (D1)	2.0 s	Allows for sufficient relaxation of the carbon nuclei, particularly the quaternary carbons, leading to more reliable signal intensities.
Spectral Width (SW)	~240 ppm	A wide spectral window is necessary to encompass the full range of expected carbon chemical shifts, from aliphatic to carbonyl-like carbons.[7]
Temperature	298 K	Standard room temperature acquisition.

Workflow for Data Acquisition:

Caption: Workflow for ¹³C NMR Data Acquisition and Processing.

Data Analysis and Interpretation

The processed ¹³C NMR spectrum of **Isloxazol-5-ylacetonitrile** is expected to show five distinct signals, corresponding to the five unique carbon environments in the molecule.

Molecular Structure with Carbon Numbering:

Caption: Structure of **Isoxazol-5-ylacetonitrile** with carbon numbering.

Analysis of the Spectrum:

- C5: The signal furthest downfield is assigned to C5. Its position is influenced by the adjacent electronegative oxygen atom and the electron-withdrawing nature of the acetonitrile group.
- C3: The next most deshielded carbon is C3, which is directly bonded to the ring nitrogen.
- CN: The nitrile carbon (CN) will appear in its characteristic region of 115-120 ppm.^[2] This signal is typically of lower intensity due to its long relaxation time and lack of attached protons, resulting in no Nuclear Overhauser Effect (NOE) enhancement.
- C4: The C4 carbon, situated between two carbons, will be found in the more upfield region of the aromatic/heteroaromatic carbons.
- CH2: The most upfield signal will be from the methylene (CH2) carbon, as it is an sp³ hybridized carbon.

The presence of these five signals at their predicted chemical shifts provides strong evidence for the successful synthesis and purity of **Isoxazol-5-ylacetonitrile**.

Trustworthiness and Validation

The protocol described herein is designed to be a self-validating system. The use of a high-purity deuterated solvent with a known chemical shift provides an internal reference for calibration.^[9] The clear separation of the predicted chemical shifts for each carbon atom allows for unambiguous assignment. Should the experimental spectrum deviate significantly from the predicted values, it would trigger a re-evaluation of the sample's identity or purity. Further two-dimensional NMR experiments, such as HSQC and HMBC, could then be employed for definitive structural confirmation.

Conclusion

¹³C NMR spectroscopy is a powerful and essential tool for the structural characterization of **Isoxazol-5-ylacetonitrile**. By following the detailed protocol for sample preparation and data

acquisition outlined in this application note, researchers can obtain high-quality spectra. The provided analysis of expected chemical shifts, grounded in the fundamental principles of NMR, will enable confident structural elucidation, ensuring the integrity of this important building block in the drug discovery and development process.

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